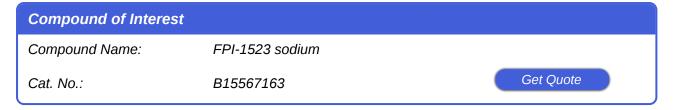


Application Notes and Protocols for FPI-1523 Sodium Stock Solutions

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For Researchers, Scientists, and Drug Development Professionals

Introduction

FPI-1523 is a potent, dual-action inhibitor targeting both bacterial serine-β-lactamases and penicillin-binding proteins (PBPs), specifically PBP2. As a derivative of Avibactam, **FPI-1523 sodium** salt offers a valuable tool for research in antibacterial drug discovery and the study of resistance mechanisms. Proper preparation of stock solutions is critical for obtaining accurate and reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of **FPI-1523 sodium** stock solutions.

Quantitative Data Summary

The following table summarizes the key quantitative data for **FPI-1523 sodium**, facilitating experimental design and comparison.



Parameter	Target Enzyme	Value	Reference
Kd	CTX-M-15	4 nM	[1][2]
Kd	OXA-48	34 nM	[1][2]
IC50	PBP2	3.2 μΜ	[1][2]
MIC	E. coli K12	4 μg/mL	[2]
IC50	E. coli K12 (PBP2)	0.4 μg/mL	[2]

Experimental Protocols

Protocol 1: Preparation of Aqueous FPI-1523 Sodium Stock Solution

This protocol is recommended for applications where an aqueous solution is preferred.

Materials:

- FPI-1523 sodium powder
- Sterile, nuclease-free water
- Sterile, conical-bottom polypropylene tubes (e.g., 1.5 mL or 15 mL)
- · Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- 0.22 μm sterile syringe filter

Procedure:

 Equilibration: Allow the vial of FPI-1523 sodium powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of atmospheric moisture onto the hygroscopic powder.



- Weighing: Accurately weigh the desired amount of FPI-1523 sodium powder in a sterile conical tube.
- Solvent Addition: Add the appropriate volume of sterile, nuclease-free water to the tube to achieve the desired stock concentration (e.g., 10 mM).
- Dissolution: Cap the tube securely and vortex gently until the powder is completely dissolved. Visually inspect the solution to ensure there are no undissolved particulates.
- Sterilization: If the stock solution is to be used in cell-based assays or other sterile
 applications, it is crucial to filter-sterilize the solution. Draw the solution into a sterile syringe,
 attach a 0.22 µm sterile syringe filter, and dispense the filtered solution into a new sterile
 tube.[1][2]
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[1][2] Ensure the tubes are sealed tightly to prevent evaporation and contamination.

Protocol 2: Preparation of FPI-1523 Sodium Stock Solution in DMSO

This protocol is an alternative for applications requiring a non-aqueous solvent or higher concentrations.

Materials:

- FPI-1523 sodium powder
- Anhydrous, cell culture-grade Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes
- Calibrated pipettes and sterile, filtered pipette tips



Vortex mixer

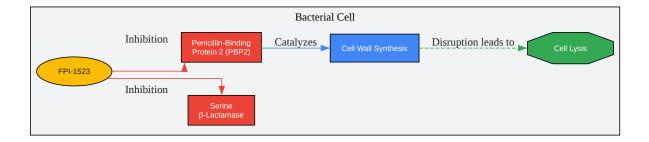
Procedure:

- Equilibration: As with the aqueous protocol, allow the FPI-1523 sodium vial to reach room temperature before opening.
- Weighing: Carefully weigh the desired mass of FPI-1523 sodium into a sterile conical tube.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to achieve the target stock concentration.
- Dissolution: Vortex the solution until the **FPI-1523 sodium** is fully dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary, but avoid overheating.
- Aliquoting: Dispense the DMSO stock solution into single-use aliquots in sterile tubes.
- Storage: Store the DMSO stock solution aliquots at -80°C for up to 6 months. When thawing
 for use, allow the tube to equilibrate to room temperature before opening.

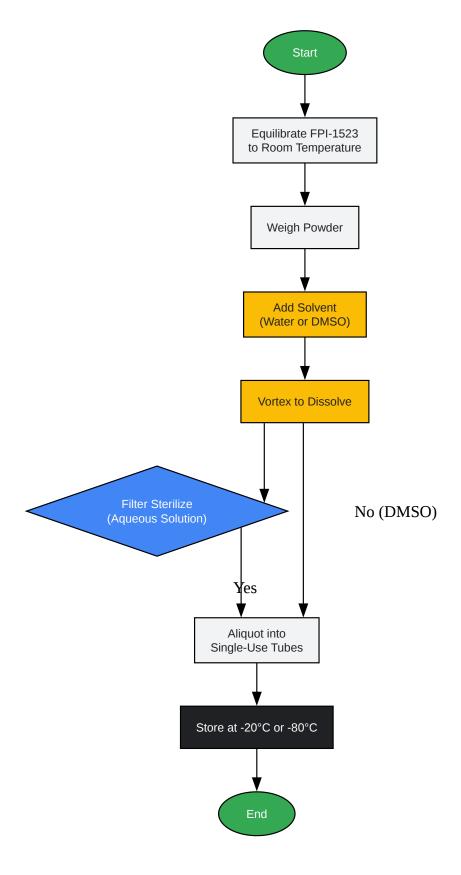
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the mechanism of action of FPI-1523 and the experimental workflow for preparing stock solutions.









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